

Assessing the immunogenicity of p39-displayed antigens

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Compound of Interest

Compound Name: *p39, nuclear polyhedrosis virus*

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Publish Comparison Guide: Assessing the Immunogenicity of p39-Displayed Antigens

Executive Summary & Technical Scope

This guide provides a technical framework for assessing the immunogenicity of antigens displayed on the p39 (VP39) major capsid protein of Autographa californica multiple nucleopolyhedrovirus (AcMNPV).

While "p39" can refer to specific antigens in *Borrelia* (BmpA) or *Brucella*, in the context of antigen display technology, it refers to the Baculovirus Capsid Display System. Unlike the more common GP64 envelope display (which presents antigens on the viral surface), p39 display anchors the antigen to the nucleocapsid. This structural distinction dictates a unique immunological profile: p39-displayed antigens are shielded from neutralizing antibodies during transport but are highly efficient at accessing the cytoplasmic MHC Class I processing pathway, making them superior candidates for eliciting CD8+ Cytotoxic T-Lymphocyte (CTL) responses.

This guide compares p39-display against GP64-display and soluble antigen controls, providing validated protocols for characterization and immunogenicity assessment.

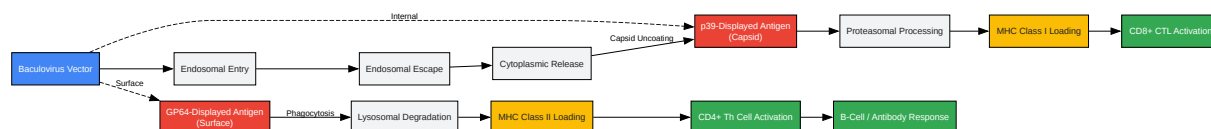
Comparative Analysis: p39 (Capsid) vs. GP64 (Envelope) Display

The choice between p39 and GP64 display fundamentally alters the antigen's processing and the resulting immune effector mechanism.

Feature	p39 (VP39) Capsid Display	GP64 Envelope Display	Soluble Antigen (Control)
Localization	Internal (Nucleocapsid surface)	External (Viral Envelope)	Extracellular
Primary Immune Target	Cellular (CD8+ CTL)	Humoral (Antibodies)	Humoral (Antibodies)
Antigen Processing	Endogenous Pathway: Virus enters cell Capsid released to cytoplasm Proteasomal degradation MHC I presentation.	Exogenous Pathway: Endocytosis Lysosomal degradation MHC II presentation.	Exogenous (MHC II)
Antibody Access	Shielded (Low B-cell recognition of intact virus)	Exposed (High B-cell recognition)	Exposed
Best Application	Therapeutic Cancer Vaccines, Intracellular Pathogens (Viral/Bacterial)	Prophylactic Vaccines (Neutralizing Ab), Antibody discovery	Standard Subunit Vaccines
Interference	Low (Anti-vector antibodies do not block antigen processing post-entry)	High (Anti-vector antibodies can block antigen binding)	N/A

Mechanistic Pathway: The "Trojan Horse" Effect

The p39 display system functions as an intracellular delivery vehicle. The following DOT diagram illustrates the divergence in signaling pathways between p39 and GP64 display.



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Caption: Divergent antigen processing pathways. GP64-display favors the exogenous MHC-II pathway (Antibody response), while p39-display exploits the endogenous MHC-I pathway (CTL response).

Experimental Protocols for Assessment

To validly assess p39-displayed antigens, you must confirm capsid incorporation (not just expression) and measure cellular immunity.

Phase 1: Construct Validation (The "Purity Check")

Before in vivo assessment, verify that the antigen is physically attached to the capsid and not soluble in the supernatant.

- Purification: Purify recombinant baculovirus via sucrose gradient ultracentrifugation (25–60% w/v).
- Fractionation: Treat purified virions with 1% NP-40 (detergent) to strip the envelope.
 - Pellet: Contains Nucleocapsid (p39).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
 - Supernatant: Contains Envelope (GP64) and soluble proteins.

- Western Blot:
 - Probe Pellet and Supernatant fractions with Anti-Target Antigen and Anti-VP39 antibodies.
 - Success Criteria: Target antigen band co-migrates with VP39 in the Pellet fraction. If antigen is in the supernatant, p39 fusion failed or cleaved.

Phase 2: Immunogenicity Assessment (In Vivo)

Model: C57BL/6 Mice (n=6/group). Groups:

- p39-Antigen Baculovirus (Test)[\[5\]](#)[\[6\]](#)
- GP64-Antigen Baculovirus (Comparator)
- Soluble Antigen + Adjuvant (Positive Control)
- Wild-type Baculovirus (Vector Control)

Protocol:

- Immunization: Intramuscular (IM) or Intraperitoneal (IP) injection of PFU (Plaque Forming Units) at Day 0, Day 14, Day 28.
- Sample Collection:
 - Serum: Day 28, Day 42 (Humoral).
 - Splenocytes: Day 42 (Cellular).

Phase 3: Readout Assays

A. Enzyme-Linked Immunospot (ELISpot) - Critical for p39 Since p39 targets the CTL pathway, IFN-

ELISpot is the primary metric.

- Step 1: Coat 96-well PVDF plates with Anti-Mouse IFN-

capture antibody.

- Step 2: Plate

splenocytes/well.[\[7\]](#)

- Step 3: Stimulate with:
 - Peptide pool of the target antigen (2 µg/mL).
 - Irrelevant peptide (Negative Control).
 - PMA/Ionomycin (Positive Control).
- Step 4: Incubate 24h, wash, and add biotinylated detection antibody + Streptavidin-ALP.
- Step 5: Count Spot Forming Units (SFU).
- Expected Result: p39-display should yield significantly higher SFU compared to Soluble Antigen, indicating robust CD8+ priming.

B. Intracellular Cytokine Staining (ICS) To distinguish CD4+ vs CD8+ responses.

- Stimulate splenocytes with peptide pool + Brefeldin A (blocks secretion).
- Stain surface markers: CD3, CD4, CD8.
- Permeabilize and stain intracellular cytokines: IFN-
, TNF-
, IL-2.
- Flow Cytometry Analysis: Gate on CD3+/CD8+ cells. p39-display should show a higher % of polyfunctional (IFN-
+/TNF-
+) CD8+ T cells.

C. Antigen-Specific ELISA (Humoral)

- Coat plates with purified recombinant antigen (soluble).
- Add serial dilutions of serum.
- Detect with HRP-conjugated Anti-Mouse IgG (Total), IgG1 (Th2 marker), and IgG2a/c (Th1 marker).
- Note: p39-display often elicits a Th1-biased antibody response (High IgG2a/IgG1 ratio) due to the viral DNA (TLR9 agonist) and intracellular processing, whereas GP64 or soluble antigen/alum often skews Th2.

Data Interpretation Guide

Use this table to benchmark your results.

Readout	p39-Displayed Antigen	GP64-Displayed Antigen	Interpretation
Western Blot (Capsid Fraction)	Positive	Negative	Confirms correct display location.
IFN-ELISpot (SFU)	High (++++)	Moderate (++)	p39 effectively primes CTLs.
Total IgG Titer	Moderate (++)	High (++++)	GP64 is better for neutralizing Ab induction.
IgG Subclass Ratio (IgG2a:IgG1)	High (>1.0)	Low (<1.0)	p39 induces Th1 bias (Cellular immunity).
Vector Neutralization	Low Impact	High Impact	Pre-existing anti-baculovirus immunity affects GP64 more than p39.

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